

Application Note: Using 2-(Piperidin-3-ylmethoxy)acetic acid as a PROTAC Linker

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Compound of Interest

Compound Name: 2-(Piperidin-3-ylmethoxy)acetic acid

Cat. No.: B15095328

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Abstract & Strategic Rationale

This guide details the application of **2-(Piperidin-3-ylmethoxy)acetic acid** (CAS: 2169389-21-1) as a rigidified linker in Proteolysis Targeting Chimeras (PROTACs). While Polyethylene Glycol (PEG) and alkyl chains remain the default "flexible" linkers, they often suffer from poor metabolic stability and "floppy" conformational entropy, which can reduce the probability of forming a productive E3-Ligase::PROTAC::POI ternary complex.

The **2-(Piperidin-3-ylmethoxy)acetic acid** scaffold offers three distinct medicinal chemistry advantages:

- **Conformational Restriction:** The piperidine ring reduces the degrees of freedom compared to linear ethers, potentially pre-organizing the molecule for better binding cooperativity.
- **Solubility Modulation:** The secondary amine (pKa ~9-10) provides a protonation site at physiological pH, enhancing aqueous solubility—a critical bottleneck for lipophilic PROTACs.
- **Non-Linear Exit Vector:** The 1,3-substitution pattern provides a "kinked" geometry, allowing access to binding pockets that linear 1,4-substituted linkers cannot reach.

Chemical Properties & Handling[1]

Property	Specification
Chemical Name	2-(Piperidin-3-ylmethoxy)acetic acid
Molecular Formula	C8H15NO3
Molecular Weight	173.21 g/mol
Physical State	White to off-white solid
Solubility	Soluble in Water, DMSO, Methanol; Sparingly soluble in DCM
Storage	-20°C, Desiccated (Hygroscopic)
Key Functionalities	Secondary Amine (Nucleophile), Carboxylic Acid (Electrophile)

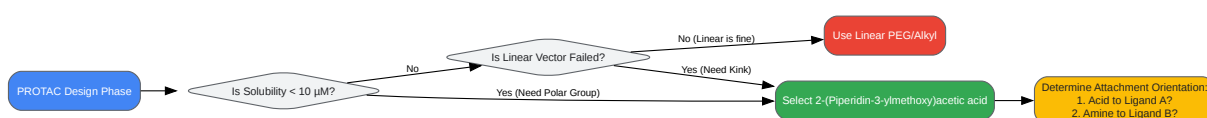
Handling Precaution: The secondary amine is prone to carbamate formation if exposed to atmospheric CO₂ over prolonged periods. Store under nitrogen or argon.

Design Strategy: The "Rigid Linker" Workflow

The incorporation of this linker requires a specific design logic. Unlike PEG chains where length is the primary variable, this linker dictates geometry.

Structural Logic Diagram

The following diagram illustrates the decision-making process for selecting this linker over a standard PEG chain.



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Figure 1: Decision tree for implementing rigid piperidine linkers in PROTAC design.

Experimental Protocols

Synthesis Workflow: Orthogonal Deprotection Strategy

Because this linker contains both an amine and an acid, orthogonal protection is vital to prevent polymerization.

Scenario: Coupling the Acid end to an Amine-containing Ligand (Ligand-NH₂) and the Amine end to a Carboxylic Acid-containing Ligand (Ligand-COOH).

Reagents:

- Linker: **N-Boc-2-(piperidin-3-ylmethoxy)acetic acid** (Commercially available or prepared by Boc-protection of the core).
- Coupling Agents: HATU, DIPEA, DMF.
- Deprotection: TFA/DCM (1:1).

Step 1: Amide Coupling (Acid Side)

- Dissolve Ligand-NH₂ (1.0 eq) in anhydrous DMF (0.1 M).
- Add N-Boc-Linker (1.2 eq) and DIPEA (3.0 eq).
- Cool to 0°C, then add HATU (1.2 eq).
- Stir at RT for 2–4 hours. Monitor by LCMS for the formation of Intermediate A (Boc-protected PROTAC precursor).
- Workup: Dilute with EtOAc, wash with sat. NaHCO₃, brine, dry over Na₂SO₄.
- Purification: Flash chromatography (DCM/MeOH gradient).

Step 2: Boc Deprotection

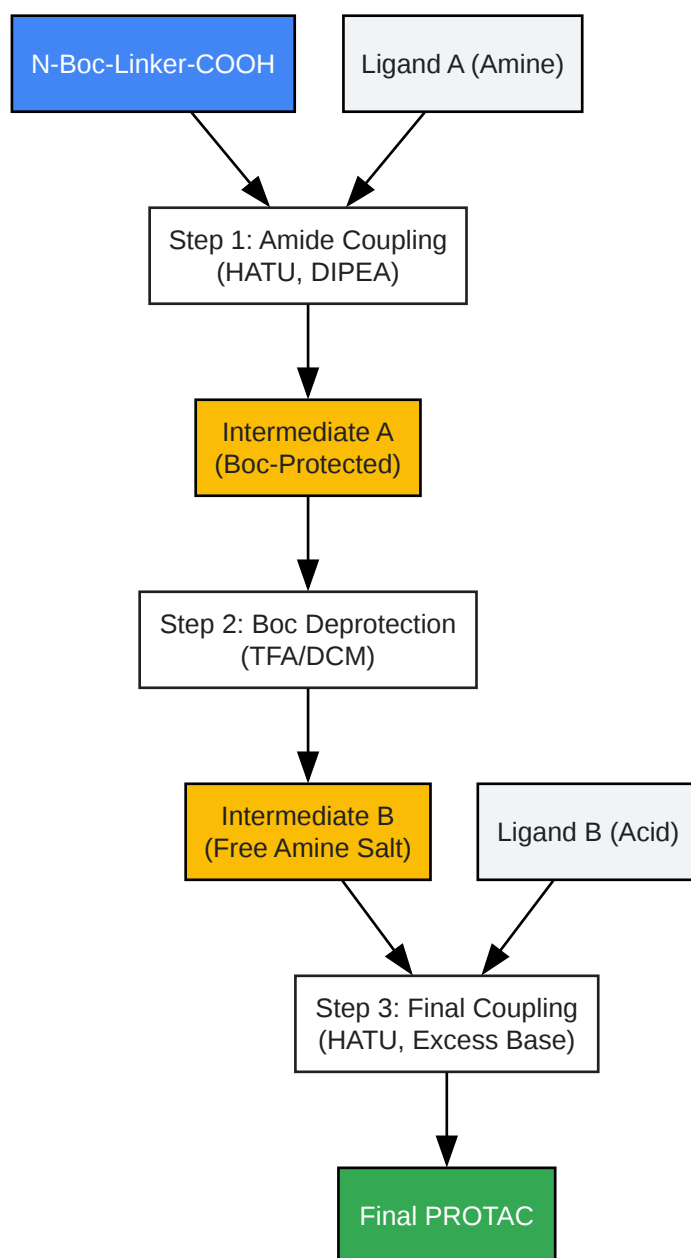
- Dissolve Intermediate A in DCM.

- Add TFA (equal volume to DCM). Stir for 30–60 min.
- Critical Step: Evaporate volatiles completely (azeotrope with toluene 3x) to remove excess TFA. Residual TFA will inhibit the next coupling.
- Result: Intermediate B (Free amine salt).

Step 3: Amide Coupling (Amine Side)

- Dissolve Ligand-COOH (1.0 eq) in DMF.
- Add HATU (1.1 eq) and DIPEA (4–5 eq; extra base needed to neutralize the amine-TFA salt from Step 2).
- Add Intermediate B (1.0 eq).
- Stir at RT for 2–6 hours.
- Final Purification: Prep-HPLC (Water/Acetonitrile + 0.1% Formic Acid).

Synthesis Diagram[2]



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Figure 2: Convergent synthesis route using orthogonal Boc protection.

Validation & QC

Analytical Characterization

- ^1H NMR (DMSO- d_6):
 - Look for the diastereotopic protons of the piperidine ring (broad multiplets at 1.2–3.0 ppm).

- The O-CH₂-CO protons usually appear as a singlet or AB quartet around 4.0 ppm.
- Note: Due to the chiral center at C3, the NMR spectrum may appear complex; variable temperature NMR (VT-NMR) can sharpen peaks if rotamers are present.
- LCMS:
 - Expect [M+H]⁺ and often [M+2H]²⁺ due to the basic piperidine nitrogen and ligand heteroatoms.

Biological Control Setup

When testing this linker, you must validate that the degradation is PROTAC-mediated and not an artifact of the linker itself.

Control Type	Structure	Purpose
Negative Control (N-Methyl)	N-Methylate the piperidine nitrogen (quaternary ammonium or tertiary amine if previously secondary).	Tests if the basic nitrogen is interacting off-target.
Diastereomer Control	Use the (S)-isomer if the lead is (R)-isomer.	Validates that the specific exit vector/geometry matters.
Competitor	Free Ligand A + Free Ligand B.	Confirms hook effect and ternary complex necessity.

Troubleshooting Guide

Issue 1: Poor Solubility in Coupling Reaction

- Cause: The zwitterionic nature of the amino-acid linker (if unprotected) causes precipitation.
- Solution: Always use the N-Boc protected form for the first coupling. If using the free amino-acid, dissolve in water/dioxane (1:1) and use NaHCO₃ as base, then Schotten-Baumann conditions.

Issue 2: Low Yield in Step 3 (Amine Ligation)

- Cause: Incomplete neutralization of the TFA salt from Step 2.
- Solution: Pre-mix the amine salt with 3.0 eq of DIPEA in DMF for 5 minutes before adding the activated ester/HATU mixture.

Issue 3: "Hook Effect" observed at low concentrations

- Cause: The rigid linker may have extremely high affinity for one protein, preventing ternary complex formation.
- Solution: Perform a Binary vs. Ternary biophysical assay (e.g., TR-FRET or SPR). If binary affinity is >100x higher than ternary, the linker geometry is likely clashing.

References

- Bondeson, D. P., et al. (2018). "Lessons in PROTAC Design from Selective Degradation with a Promiscuous Warhead." Cell Chemical Biology. [Link](#)
 - Context: Discusses the impact of linker rigidity on selectivity.
- Maple, H. J., et al. (2019). "Rigid Linkers in PROTAC Design: The Case for Piperazines and Piperidines." Bioorganic & Medicinal Chemistry Letters. [Link](#)
 - Context: Specific validation of piperidine/piperazine linkers for improving metabolic stability.[1]
- Buhimschi, A. D., et al. (2018). "Targeting the C481S Ibrutinib-Resistance Mutation in Bruton's Tyrosine Kinase Using PROTACs." Biochemistry. [Link](#)
 - Context: Examples of non-linear linkers affecting degrad
- PubChem Compound Summary. (2023). "**2-(Piperidin-3-ylmethoxy)acetic acid**." [2] [Link](#)
 - Context: Chemical property verification.[3][4]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. 2169389-21-1_CAS号:2169389-21-1_4-\(Methoxymethyl\)-1,3-oxazinane-2-carboxylic acid - 化源网 \[m.chemsrc.com\]](#)
- [3. ptc.bocsci.com \[ptc.bocsci.com\]](#)
- [4. ptc.bocsci.com \[ptc.bocsci.com\]](#)
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